

# GSK2292767 stability and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK2292767

Cat. No.: B607790

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## GSK2292767 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GSK2292767**, a potent and selective PI3K $\delta$  inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reliable experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GSK2292767** upon receipt?

A1: For long-term storage, the solid form of **GSK2292767** should be stored at -20°C, where it can remain stable for up to three years.<sup>[1][2][3]</sup> For shorter periods, storage at 4°C for up to two years is also acceptable.<sup>[1][2]</sup> It is recommended to keep the compound in a dry and dark environment.<sup>[4]</sup>

Q2: What is the recommended solvent for dissolving **GSK2292767**?

A2: **GSK2292767** is readily soluble in dimethyl sulfoxide (DMSO).<sup>[1][2][3]</sup> Concentrations of approximately 100-125 mg/mL in fresh DMSO can be achieved.<sup>[1][2][3]</sup> It is important to use fresh, anhydrous DMSO, as the presence of moisture can reduce the compound's solubility.<sup>[3]</sup> **GSK2292767** is insoluble in water and ethanol.<sup>[3]</sup>

Q3: How should I store **GSK2292767** once it is in solution?

A3: Stock solutions of **GSK2292767** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles, which can degrade the compound.<sup>[2]</sup> For long-term storage, these aliquots should be kept at -80°C and are stable for up to 6 months.<sup>[1][2]</sup> Some sources suggest stability for up to one year at -80°C.<sup>[3]</sup> For short-term storage, -20°C is suitable for up to one month.<sup>[1][2][3]</sup>

Q4: The compound arrived at room temperature. Is it still viable?

A4: Yes. **GSK2292767** is stable at ambient temperatures for the duration of typical shipping and customs handling, which can be a few days to weeks.<sup>[1][4]</sup> Upon receipt, you should immediately store it under the recommended conditions.

Q5: My **GSK2292767** solution appears to have precipitated. What should I do?

A5: Precipitation can occur if the solution has been stored improperly or if the solvent has absorbed moisture. Gentle warming of the solution (e.g., to 60°C) and sonication may help to redissolve the compound.<sup>[2]</sup> Ensure you are using fresh, anhydrous DMSO for reconstitution.<sup>[3]</sup> If precipitation persists, it may indicate degradation, and a fresh stock solution should be prepared.

## Storage and Stability Data

### Solid Form (Powder)

Storage Temperature	Duration of Stability
-20°C	Up to 3 years <sup>[1][2][3]</sup>
4°C	Up to 2 years <sup>[1][2]</sup>
Room Temperature	Stable for a few days to weeks (shipping) <sup>[1][4]</sup>

### In Solvent (DMSO)

Storage Temperature	Duration of Stability
-80°C	Up to 6 months <sup>[1][2]</sup> (some sources suggest up to 1 year <sup>[3]</sup> )
-20°C	Up to 1 month <sup>[1][2][3]</sup>

## Experimental Protocols

### Preparation of DMSO Stock Solution

- Materials: **GSK2292767** powder, anhydrous DMSO.
- Procedure:
  - Allow the **GSK2292767** vial to equilibrate to room temperature before opening to prevent condensation.
  - Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 100 mg/mL).
  - Vortex or sonicate the solution to ensure the compound is fully dissolved. Gentle warming can be applied if necessary.[\[2\]](#)
  - Once dissolved, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.[\[2\]](#)
  - Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

### Preparation of In Vivo Formulation (Example)

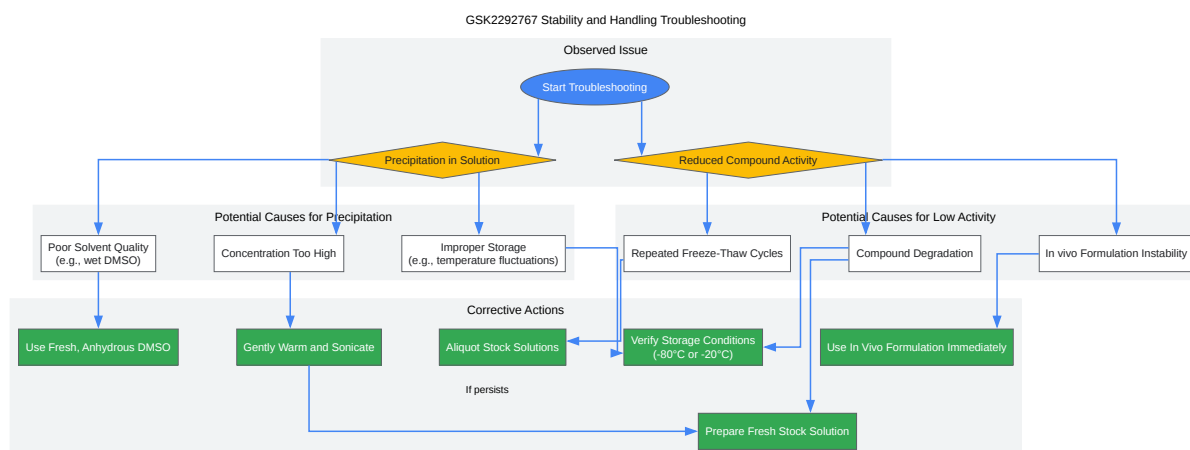
This is an example formulation and may require optimization for your specific experimental needs.

- Materials: **GSK2292767** DMSO stock solution, PEG300, Tween 80, sterile water (ddH<sub>2</sub>O).
- Procedure (for a 1 mL final volume):
  - Start with a pre-calculated volume of the **GSK2292767** DMSO stock solution (e.g., 50 µL of a 100 mg/mL stock).
  - Add 400 µL of PEG300 and mix until the solution is clear.
  - Add 50 µL of Tween 80 and mix again until clear.
  - Add 500 µL of ddH<sub>2</sub>O to bring the final volume to 1 mL. Mix thoroughly.

- It is recommended to use this formulation immediately after preparation for optimal results.

[3]

## Troubleshooting Guide



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Caption: Troubleshooting workflow for common **GSK2292767** stability issues.

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## References

- 1. GSK2292767 | PI3K $\delta$  inhibitor | CAS 1254036-66-2 | Buy GSK2292767 from Supplier InvivoChem [[invivochem.com](https://invivochem.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. [selleckchem.com](https://selleckchem.com) [[selleckchem.com](https://selleckchem.com)]
- 4. [medkoo.com](https://medkoo.com) [[medkoo.com](https://medkoo.com)]
- To cite this document: BenchChem. [GSK2292767 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b607790#gsk2292767-stability-and-storage-conditions>]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)